

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Methyl-3-pentanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-3-pentanol

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This technical guide provides an in-depth analysis of the boiling point of **2-Methyl-3-pentanol**, a secondary alcohol with applications as a fuel and a volatile marker. This document outlines its key physicochemical properties, details experimental methodologies for boiling point determination, and illustrates the underlying principles governing its boiling behavior.

Physicochemical Data of 2-Methyl-3-pentanol

2-Methyl-3-pentanol, with the IUPAC name 2-methylpentan-3-ol, is an organic compound with the chemical formula $C_6H_{14}O$.^{[1][2]} Its properties are summarized in the table below, providing a clear comparison of key quantitative data.

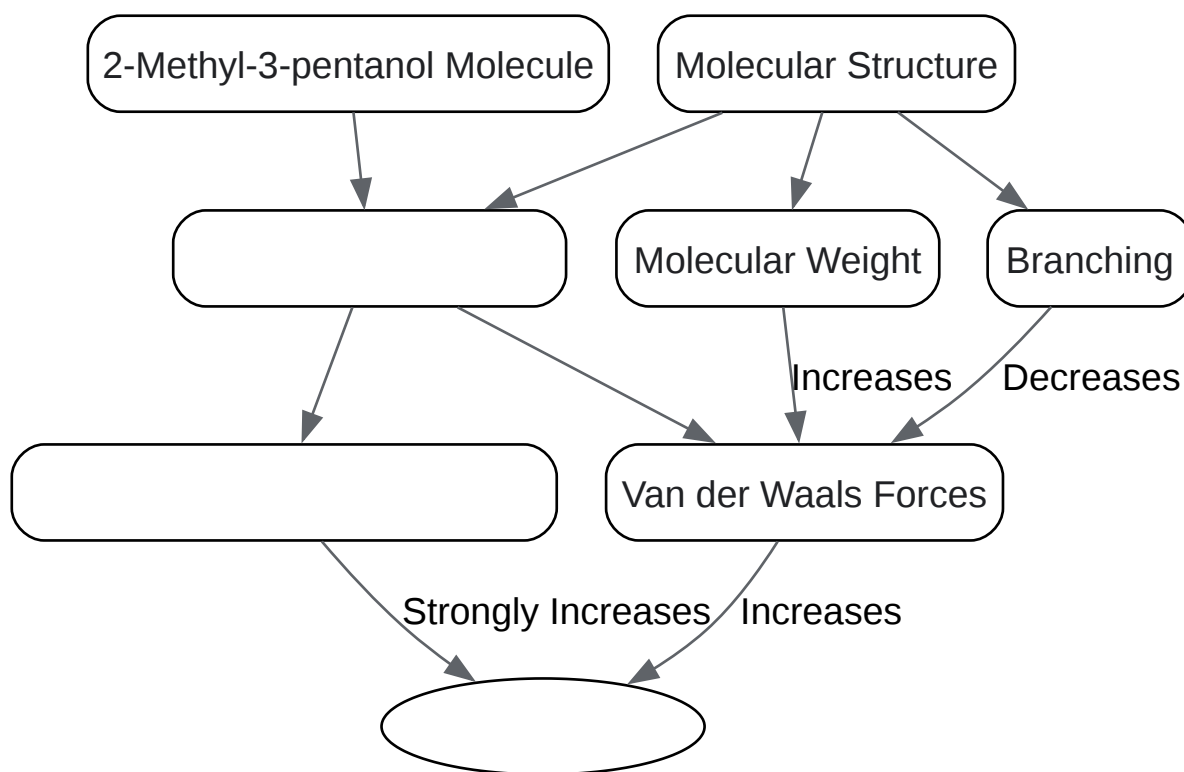
Property	Value	Source
Boiling Point	126.5 °C	[1][3][4]
128 °C	[5][6]	
Molecular Weight	102.174 g/mol	[1][4]
Density	0.8243 g/cm ³ at 20 °C	[1][4]
0.819 g/mL at 25 °C	[6]	
Water Solubility	20 g/L	[4]
Refractive Index	1.412	[3]
1.415	[5]	
n ₂₀ /D 1.417	[6]	

Factors Influencing the Boiling Point of Alcohols

The boiling point of an alcohol is primarily determined by the strength of its intermolecular forces.[7] For **2-Methyl-3-pentanol**, the presence of a hydroxyl (-OH) group is the most significant factor.

- **Hydrogen Bonding:** The hydroxyl group allows **2-Methyl-3-pentanol** molecules to form strong hydrogen bonds with one another.[8][9][10] These bonds require a substantial amount of energy to overcome, resulting in a significantly higher boiling point compared to alkanes of similar molecular weight.[9][10]
- **Van der Waals Forces:** As the number of carbon atoms increases, the strength of the van der Waals dispersion forces also increases, leading to a higher boiling point.[10]
- **Molecular Branching:** Branching in the carbon chain, as seen in **2-Methyl-3-pentanol**, can lower the boiling point compared to its straight-chain isomer, 3-hexanol. Branching reduces the surface area available for intermolecular contact, thereby weakening the van der Waals forces.[7]

The following diagram illustrates the logical relationship between these intermolecular forces and the boiling point.



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Intermolecular forces affecting boiling point.

Experimental Determination of Boiling Point

The boiling point of **2-Methyl-3-pentanol** can be determined using several established laboratory methods. The choice of method often depends on the quantity of the sample available.

Micro-Boiling Point Determination using a Thiele Tube

This method is suitable for small sample volumes (less than 0.5 mL).^[11]

Protocol:

- Sample Preparation: A small amount of **2-Methyl-3-pentanol** is placed in a small test tube or a Durham tube.

- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample with the open end down.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then secured in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently and continuously heated. This design facilitates uniform heating of the oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating should continue until a vigorous and continuous stream of bubbles is observed.
- **Boiling Point Reading:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^{[11][12]} This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- **Record Pressure:** The atmospheric pressure should be recorded at the time of the experiment, as boiling point is pressure-dependent.

Boiling Point Determination by Distillation

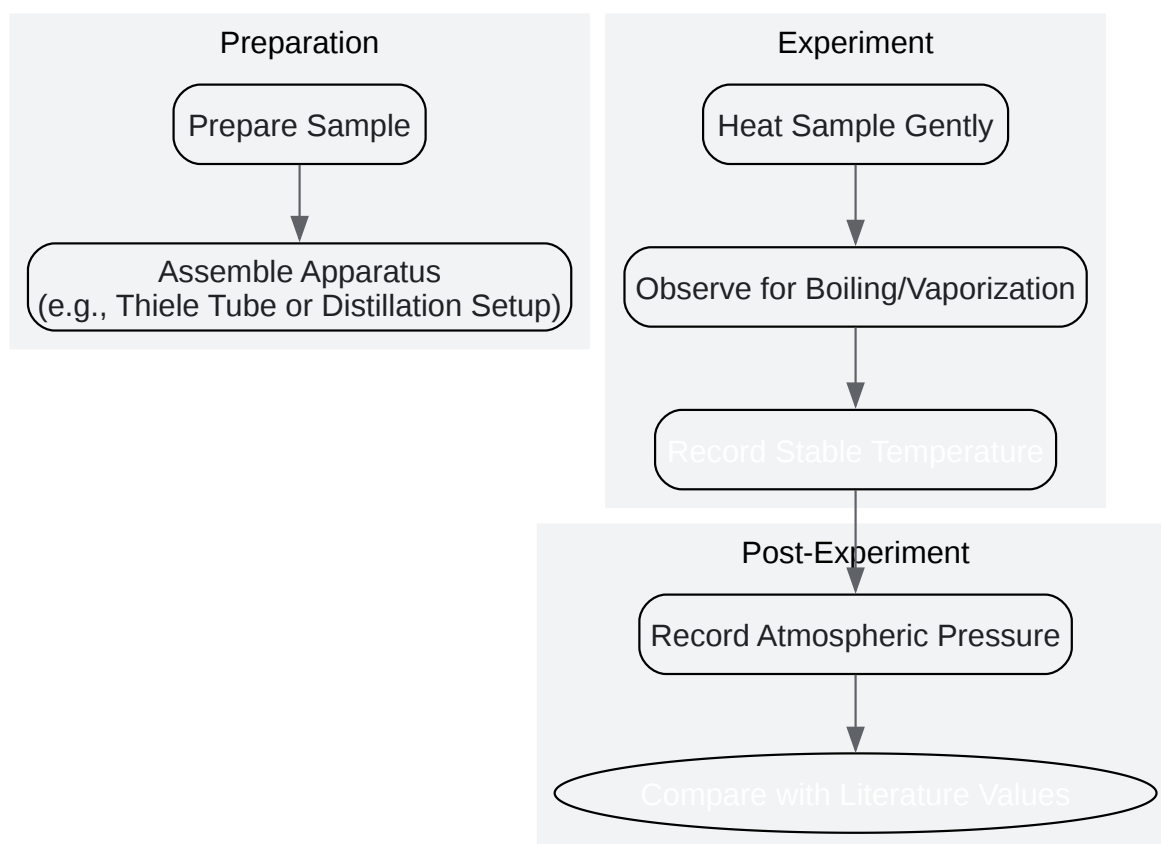
For larger sample volumes, a simple distillation apparatus provides an accurate measurement of the boiling point.

Protocol:

- **Apparatus Setup:** A distillation flask is filled with the **2-Methyl-3-pentanol** sample and a few boiling chips to ensure smooth boiling. The flask is connected to a condenser, which is attached to a collection vessel. A thermometer is placed in the neck of the distillation flask, with the top of the bulb positioned just below the side arm leading to the condenser. This placement ensures the thermometer measures the temperature of the vapor that is in thermal equilibrium with the boiling liquid.^[11]
- **Heating:** The distillation flask is heated gently.

- Distillation: As the liquid boils, its vapor travels into the condenser, where it is cooled and condenses back into a liquid, which is then collected.
- Boiling Point Reading: The temperature is recorded when it stabilizes during a steady rate of distillation. This stable temperature is the boiling point of the liquid.
- Record Pressure: The atmospheric pressure should be recorded.

The following diagram illustrates a generalized workflow for the experimental determination of a liquid's boiling point.



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Generalized workflow for boiling point determination.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 2-Methyl-3-pentanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165387#boiling-point-of-2-methyl-3-pentanol>]

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